

GNF-1331: In Vitro Application Notes and Protocols for Wnt Signaling Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *gnf-1331*

Cat. No.: *B1671979*

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Introduction

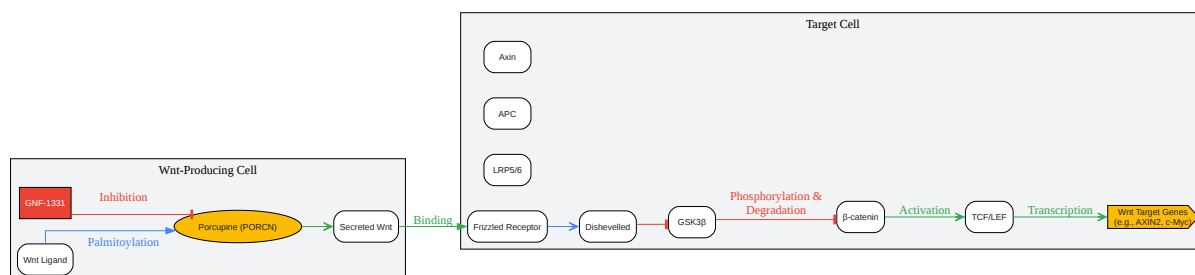
GNF-1331 is a potent and selective inhibitor of Porcupine (PORCN), a membrane-bound O-acyltransferase essential for the palmitoylation and subsequent secretion of Wnt ligands. By inhibiting PORCN, **GNF-1331** effectively blocks Wnt signaling, a crucial pathway implicated in embryonic development and tumorigenesis. These application notes provide detailed protocols for in vitro studies using **GNF-1331** to investigate its effects on cancer cell lines with aberrant Wnt signaling.

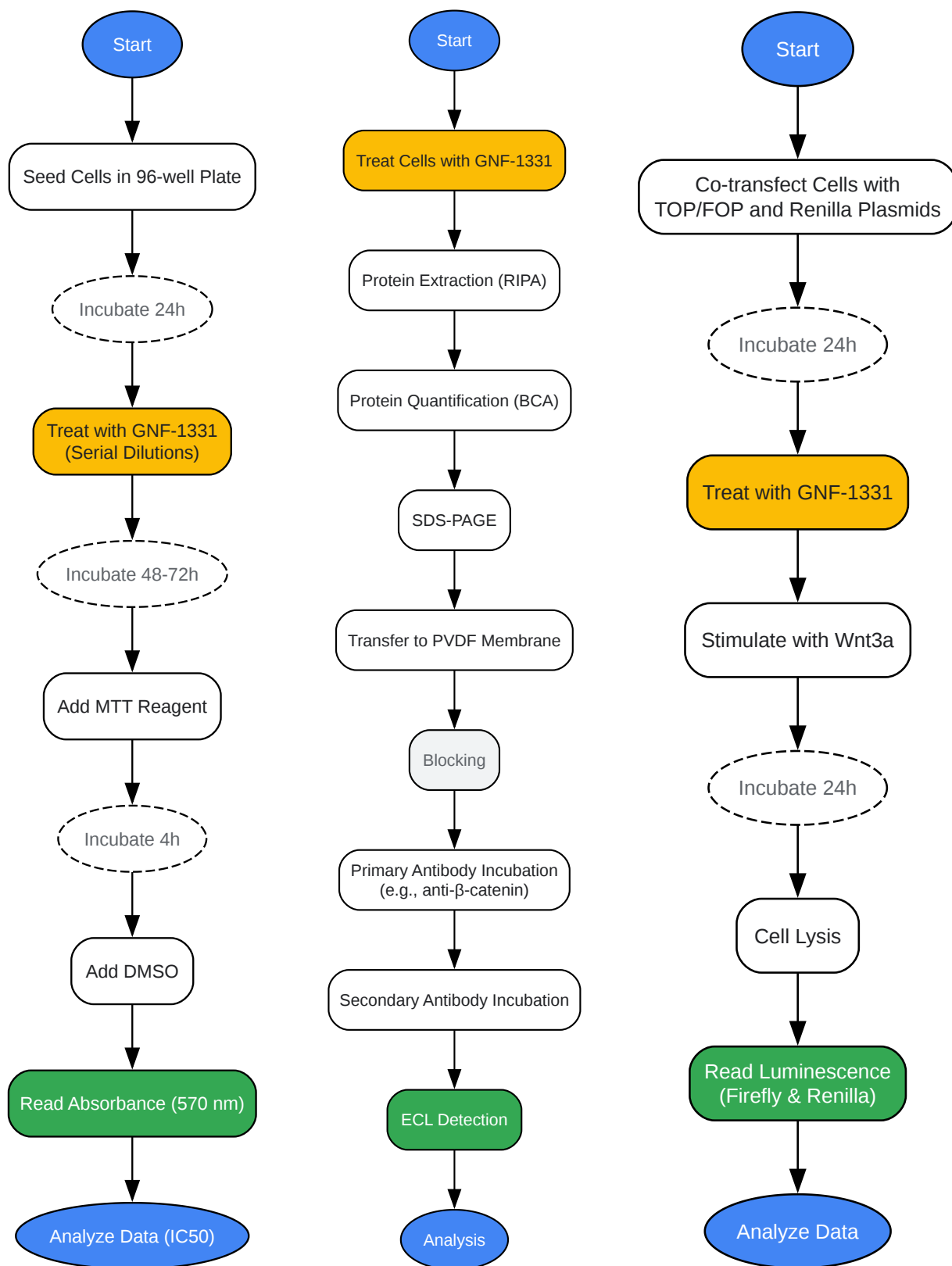
Physicochemical Properties

Property	Value
Chemical Formula	C ₂₀ H ₂₀ N ₆ O ₂ S ₂
Molecular Weight	440.5 g/mol
CAS Number	603101-22-0
Appearance	Crystalline solid
Solubility	Soluble in DMSO

Mechanism of Action

GNF-1331 targets and inhibits the enzymatic activity of Porcupine (PORCN). This inhibition prevents the palmitoylation of Wnt ligands, a critical post-translational modification required for their secretion and subsequent binding to Frizzled receptors on target cells. The resulting blockade of Wnt ligand secretion leads to the downregulation of the canonical Wnt/ β -catenin signaling pathway.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com